

Application Notes & Protocols: Quantification of Quercetin 3-O-gentiobioside in Herbal Extracts

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Compound of Interest

Compound Name: *Quercetin 3-O-gentiobioside*

Cat. No.: *B150523*

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Introduction

Quercetin 3-O-gentiobioside is a flavonoid glycoside, a natural polyphenolic compound found in various medicinal plants. As a derivative of quercetin, it is investigated for its potential antioxidant, anti-inflammatory, and other pharmacological properties. Accurate quantification of this specific glycoside in herbal extracts is paramount for quality control, standardization of botanical products, and for elucidating its therapeutic potential in drug development.

These application notes provide a comprehensive guide to the quantification of **Quercetin 3-O-gentiobioside** in herbal extracts, detailing protocols for sample preparation, and analysis by High-Performance Liquid Chromatography (HPLC) with Diode-Array Detection (DAD) and Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Data Presentation

The concentration of **Quercetin 3-O-gentiobioside** can vary significantly between different plant species and even within different parts of the same plant. The following table summarizes the reported presence of **Quercetin 3-O-gentiobioside** in various plants. It is important to note that while the presence of this compound is documented, comprehensive quantitative data across a wide range of botanicals is still an active area of research.

| Plant Species | Plant Part | Presence/Concentration | Reference |
|----------------------------------|--------------|------------------------|-----------|
| Fagonia glutinosa | Aerial parts | Presence confirmed | [1] |
| Phyllanthus virgatus | Whole plant | Presence confirmed | [1] |
| Brassica napus | - | Metabolite | [1] |
| Guava (Psidium guajava) | Fruit | Potential Presence | [2] |
| Opium Poppy (Papaver somniferum) | - | Potential Presence | [2] |
| Soybean (Glycine max) | - | Potential Presence | [2] |

Experimental Protocols

Sample Preparation: Ultrasound-Assisted Extraction (UAE)

This protocol describes an efficient method for extracting **Quercetin 3-O-gentiobioside** from dried herbal material.

Materials and Reagents:

- Dried and powdered herbal material
- Methanol (HPLC grade)
- Deionized water
- Ultrasonic bath
- Centrifuge
- 0.22 µm syringe filters

Procedure:

- Weigh 1.0 g of the dried, powdered herbal material into a 50 mL centrifuge tube.
- Add 20 mL of 80% aqueous methanol to the tube.
- Vortex the mixture for 1 minute to ensure thorough wetting of the plant material.
- Place the tube in an ultrasonic bath and sonicate for 30 minutes at a controlled temperature (e.g., 40°C).
- After sonication, centrifuge the mixture at 4000 rpm for 15 minutes.
- Carefully collect the supernatant and filter it through a 0.22 µm syringe filter into an HPLC vial for analysis.

Quantification by HPLC-DAD

This protocol outlines a method for the quantification of **Quercetin 3-O-gentiobioside** using HPLC with UV detection.

Instrumentation and Conditions:

- HPLC System: A system equipped with a quaternary pump, autosampler, column oven, and diode-array detector (DAD).
- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: Acetonitrile.
- Gradient Elution:

| Time (min) | % A | % B |
|------------|-----|-----|
| 0 | 90 | 10 |
| 20 | 60 | 40 |
| 25 | 40 | 60 |
| 30 | 10 | 90 |

| 35 | 90 | 10 |

- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 350 nm.
- Injection Volume: 10 µL.

Standard Preparation:

- Prepare a stock solution of **Quercetin 3-O-gentiobioside** reference standard (e.g., 1 mg/mL) in methanol.
- From the stock solution, prepare a series of calibration standards by serial dilution with the initial mobile phase composition (90:10, A:B).

Quantification:

- Inject the prepared standards and sample extracts into the HPLC system.
- Construct a calibration curve by plotting the peak area of the **Quercetin 3-O-gentiobioside** standard against its concentration.
- Determine the concentration of **Quercetin 3-O-gentiobioside** in the herbal extracts by interpolating their peak areas on the calibration curve.

Quantification by UPLC-MS/MS

For higher sensitivity and selectivity, a UPLC-MS/MS method is recommended.

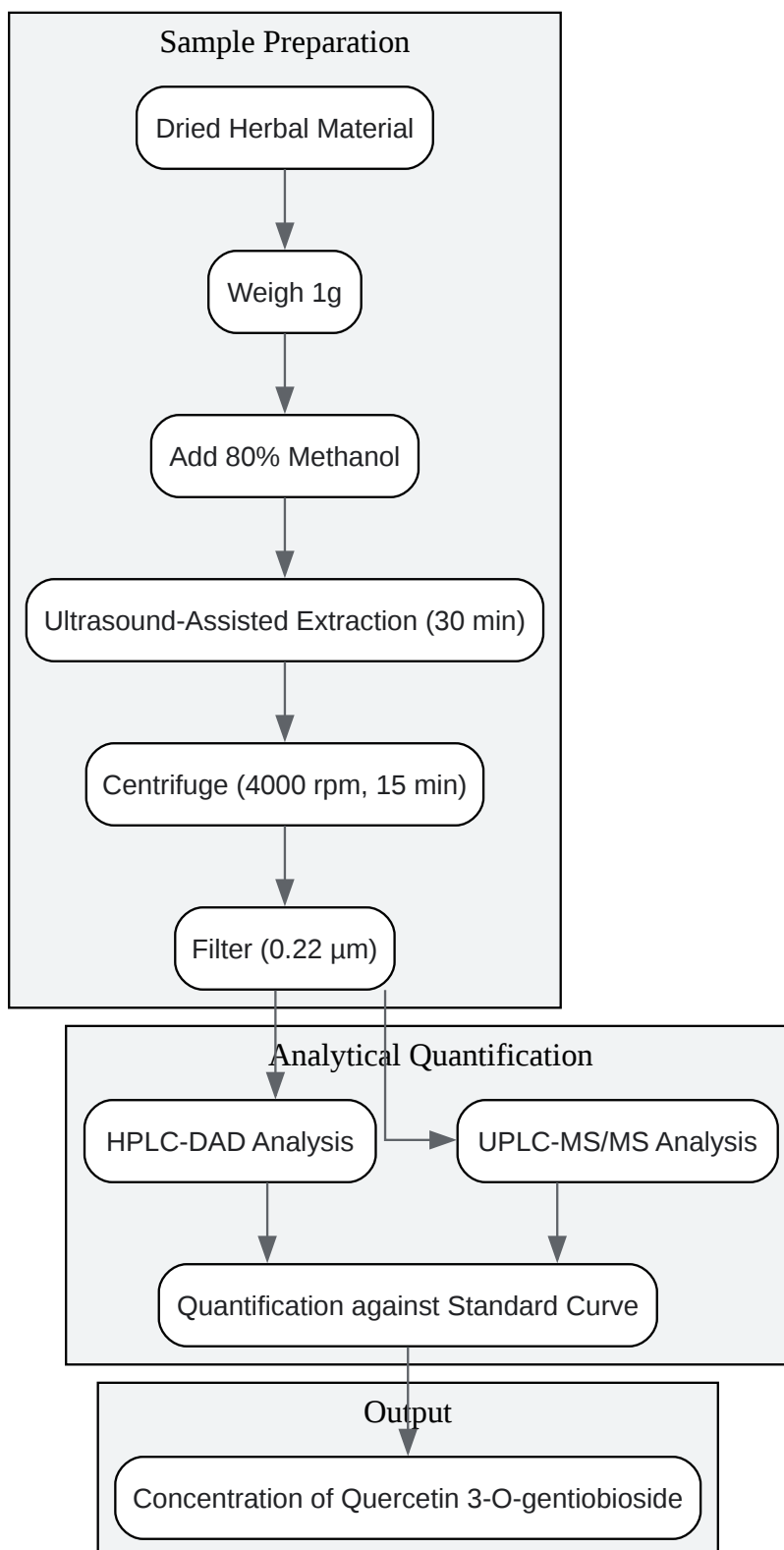
Instrumentation and Conditions:

- UPLC System: A system capable of high-pressure gradient elution.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Column: C18 UPLC column (e.g., 2.1 x 100 mm, 1.7 μ m).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient Elution: A suitable gradient to separate the analyte from matrix interferences.
- Flow Rate: 0.4 mL/min.
- Column Temperature: 40°C.
- Ionization Mode: Negative ESI.
- MRM Transitions: Specific precursor-to-product ion transitions for **Quercetin 3-O-gentiobioside** and an internal standard (e.g., Rutin) should be optimized. For **Quercetin 3-O-gentiobioside** ($C_{27}H_{30}O_{17}$, MW: 626.52 g/mol), a potential precursor ion $[M-H]^-$ would be at m/z 625.1. Product ions would need to be determined by infusion of the standard.

Procedure:

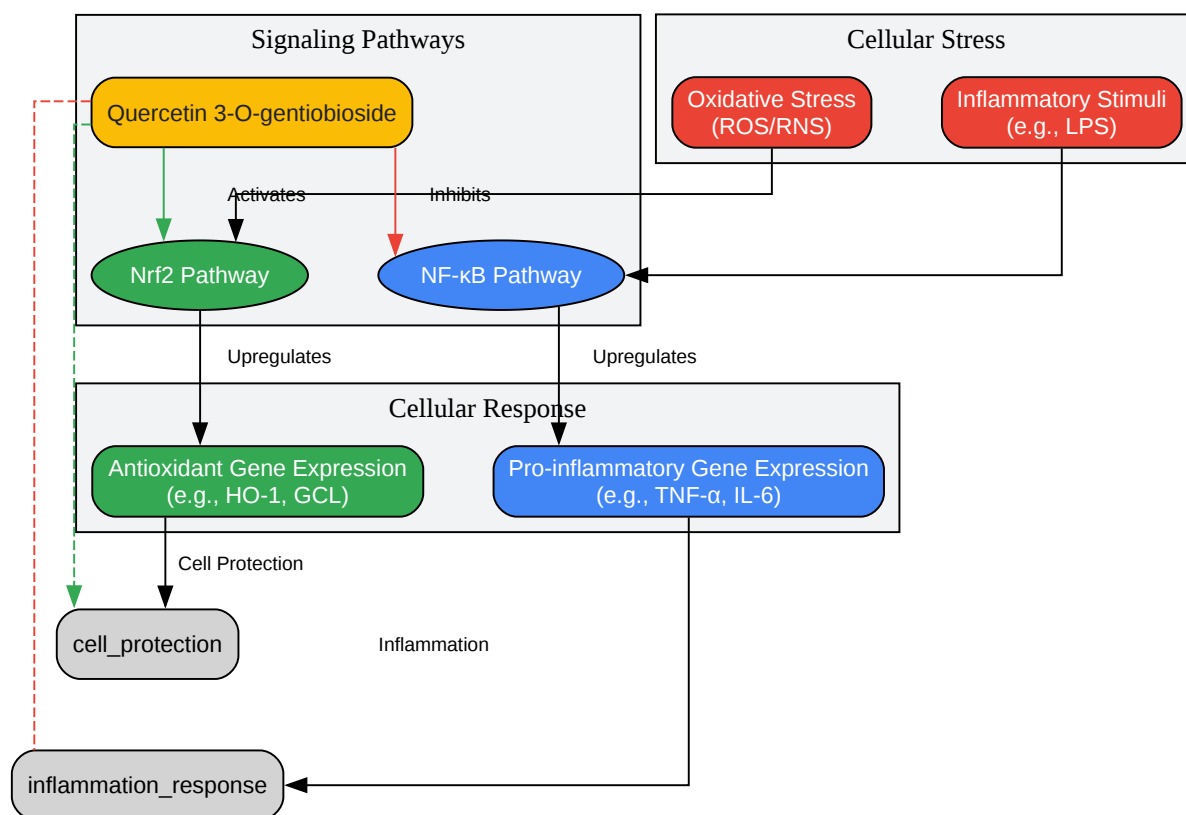
- Follow the sample preparation protocol as described above. An internal standard should be added to the samples and calibration standards before analysis.
- Inject the samples and standards into the UPLC-MS/MS system.
- Quantify **Quercetin 3-O-gentiobioside** using a calibration curve constructed by plotting the peak area ratio of the analyte to the internal standard against the concentration of the standards.

Visualizations



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Caption: Experimental workflow for the quantification of **Quercetin 3-O-gentiobioside**.



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Caption: Putative signaling pathways modulated by **Quercetin 3-O-gentiobioside**.

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References

- 1. Quercetin 3-O-gentiobioside | C₂₇H₃₀O₁₇ | CID 5320834 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Showing Compound Quercetin 3-gentiobioside (FDB017098) - FooDB [foodb.ca]
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